

Application Notes and Protocols for Studying Membrane Fusion Processes Using Canine Models

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Compound of Interest

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Introduction

Membrane fusion is a fundamental biological process essential for a myriad of physiological events, including viral entry into host cells, fertilization, and muscle development. The domestic dog (*Canis lupus familiaris*) serves as a valuable translational model for studying these processes due to its physiological and genetic similarities to humans, as well as the prevalence of naturally occurring diseases that mirror human conditions. This document provides detailed application notes and protocols for utilizing canine models and cell lines to investigate membrane fusion, with a focus on viral-mediated fusion, myoblast fusion, and gamete fusion.

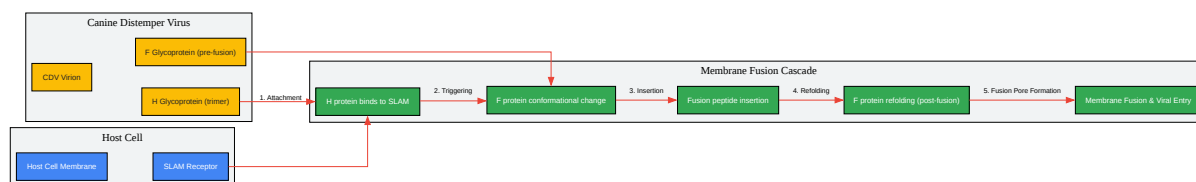
I. Viral-Mediated Membrane Fusion: The Canine Distemper Virus (CDV) Model

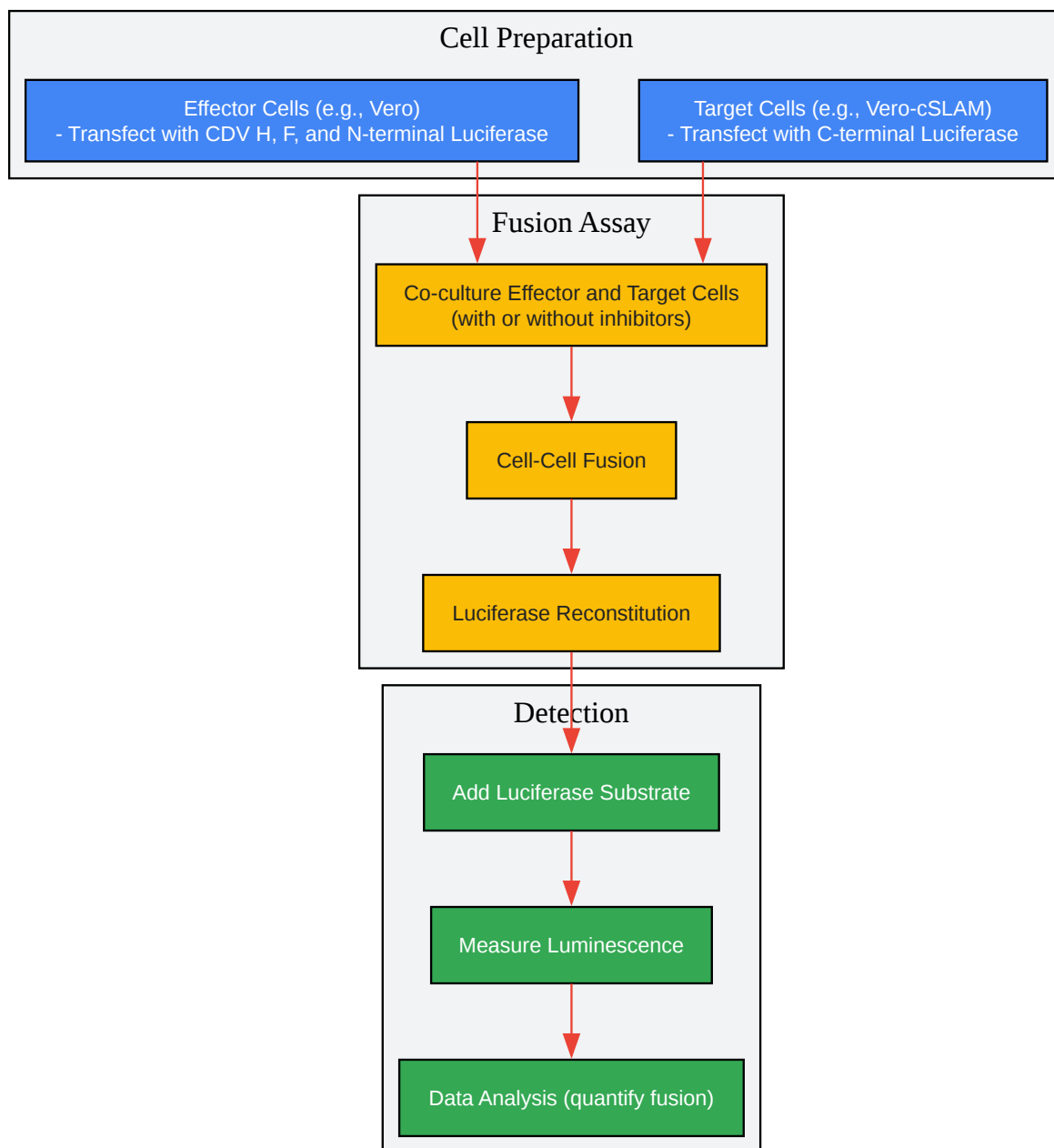
Canine Distemper Virus (CDV), a close relative of the human measles virus, provides an excellent model for studying paramyxovirus-mediated membrane fusion.^[1] The entry of CDV into a host cell is mediated by the coordinated action of its attachment (H) and fusion (F) glycoproteins.^[2] The H protein binds to a cellular receptor, primarily the Signaling Lymphocyte Activation Molecule (SLAM or CD150), triggering conformational changes in the F protein.^{[3][4]} The F protein then refolds, leading to the fusion of the viral envelope with the host cell

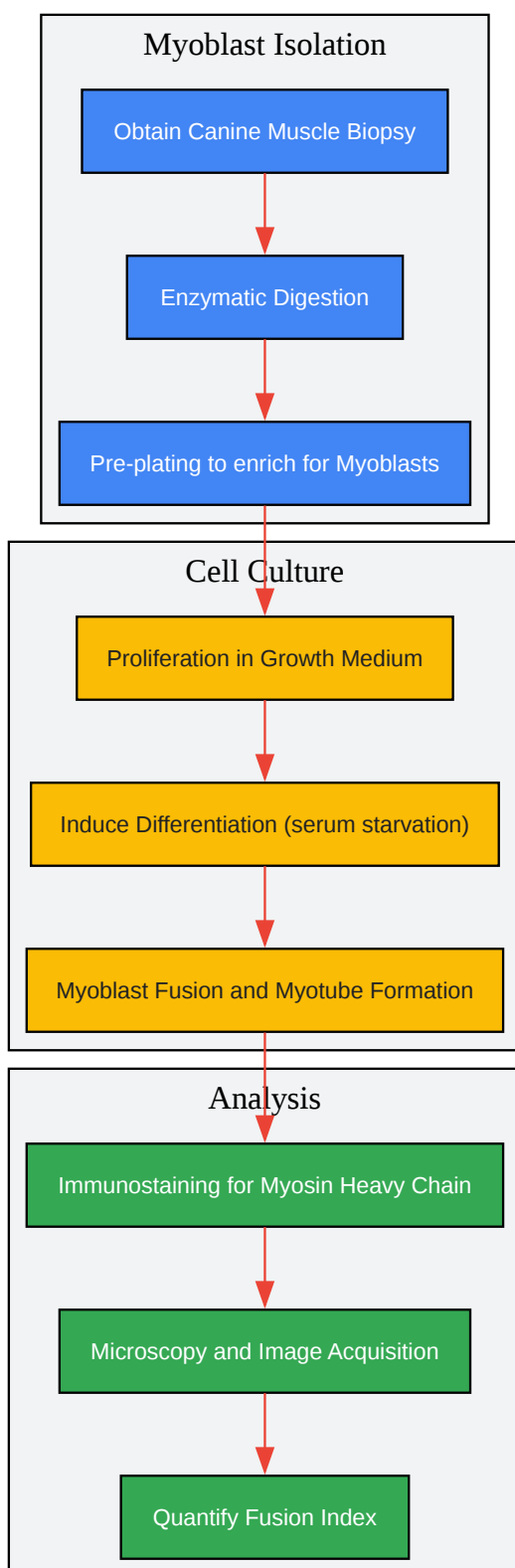
membrane and the release of the viral nucleocapsid into the cytoplasm.[\[2\]](#)[\[5\]](#) This process can also lead to cell-to-cell fusion, forming syncytia.[\[1\]](#)

Signaling Pathway of CDV-Mediated Membrane Fusion

The entry of Canine Distemper Virus is a multi-step process initiated by the interaction of viral and host cell surface proteins, culminating in the fusion of the viral and cellular membranes.







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